

# bromoethane CAS number and molecular weight

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## Compound of Interest

Compound Name: *Bromoethane*  
Cat. No.: *B045996*

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## Bromoethane: Key Chemical Identifiers

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for **bromoethane**, fundamental data points for researchers and scientists in drug development and other chemical disciplines.

## Core Chemical Data

For ease of reference, the essential chemical identifiers for **bromoethane** are summarized in the table below.

Identifier	Value
CAS Number	74-96-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	108.97 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Additional Context

**Bromoethane**, also known as ethyl bromide, is a haloalkane with the chemical formula C<sub>2</sub>H<sub>5</sub>Br. [\[1\]](#)[\[2\]](#)[\[4\]](#) It is a volatile, colorless to slightly yellow liquid at room temperature.[\[4\]](#) Historically, it has been used in various applications, including as a refrigerant, an anesthetic, and an ethylating agent in organic synthesis.

**Note on Advanced Requirements:** The prompt requested detailed experimental protocols and signaling pathway diagrams. These elements are typically associated with complex biological

or chemical processes and are not applicable to the presentation of fundamental chemical data like a CAS number and molecular weight. Therefore, no experimental methodologies or graphical diagrams are included in this report.

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## References

- 1. Bromoethane reagent grade, 98 74-96-4 [sigmaaldrich.com]
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- 3. merckmillipore.com [merckmillipore.com]
- 4. Bromoethane | 74-96-4 [chemicalbook.com]
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